

Proper Disposal Procedures for 5,7-Dihydroxychromone

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Compound of Interest

Compound Name: 5,7-Dihydroxychromone

Cat. No.: B1664638

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The following guide provides essential safety and logistical information for the proper disposal of **5,7-Dihydroxychromone**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Hazard Assessment and Safety Information

While **5,7-Dihydroxychromone** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is designated as slightly hazardous to water (Water Hazard Class 1).^[1] Therefore, it is imperative to prevent its entry into sewer systems or ground and surface water.^[1] Standard precautionary measures for handling chemicals should always be followed.

Summary of Hazard Ratings:

Hazard Classification	Rating	Description
NFPA Rating	Health: 0, Fire: 0, Reactivity: 0	Material that on exposure under fire conditions would offer no hazard beyond that of ordinary combustible material. [1]
HMIS Rating	Health: 0, Fire: 0, Reactivity: 0	No significant risk to health, not flammable or reactive.[1]
GHS Label Elements	None	The substance is not classified as hazardous.[1]
Environmental Hazard	Water Hazard Class 1	Slightly hazardous for water.[1]

Step-by-Step Disposal Procedures

The appropriate disposal method for **5,7-Dihydroxychromone** depends on its form (solid, solution, or empty container). The overarching principle is to manage all chemical waste through your institution's Environmental Health and Safety (EHS) hazardous waste program.[2]

Disposal of Solid 5,7-Dihydroxychromone Waste

Unused or waste **5,7-Dihydroxychromone** in its solid, crystalline form should be disposed of as chemical waste.

Procedure:

- Containment: Place the solid waste in a suitable, sealable container. Ensure the container is compatible with the chemical. Plastic bottles are often preferred over glass for hazardous waste when compatibility is not an issue.[2]
- Labeling: Affix a hazardous waste tag to the container.[2] The label must include:
 - The full chemical name: "**5,7-Dihydroxychromone**". Do not use abbreviations.[2]
 - The quantity of the waste.

- The date of waste generation.
- Your name, department, and laboratory room number.[\[2\]](#)
- The words "Hazardous Waste".[\[2\]](#)
- Storage: Store the sealed and labeled container in a designated satellite accumulation area within your laboratory. Ensure it is segregated from incompatible materials.[\[3\]](#)
- Pickup: Arrange for pickup by your institution's EHS department according to their specific procedures.[\[2\]](#)[\[4\]](#)

Disposal of 5,7-Dihydroxychromone Solutions

Solutions of **5,7-Dihydroxychromone**, typically prepared in solvents like methanol or DMSO, must be treated as hazardous waste due to the nature of the solvent.

Procedure:

- Containment: Collect the solution in a designated, sealable waste container. Do not mix with incompatible waste streams. For instance, halogenated and non-halogenated solvent wastes should be kept separate.[\[5\]](#)
- Labeling: Label the container clearly as "Hazardous Waste".[\[2\]](#) On the tag, list all chemical constituents and their approximate percentages (e.g., "**5,7-Dihydroxychromone** in Methanol, <1%"; "Methanol, >99%").[\[2\]](#)
- Storage: Keep the waste container tightly closed except when adding waste.[\[6\]](#) Store it in a secondary containment bin within a designated satellite accumulation area.
- Pickup: Once the container is full or ready for disposal, submit a hazardous waste pickup request to your EHS office.[\[4\]](#)

Disposal of Empty Containers

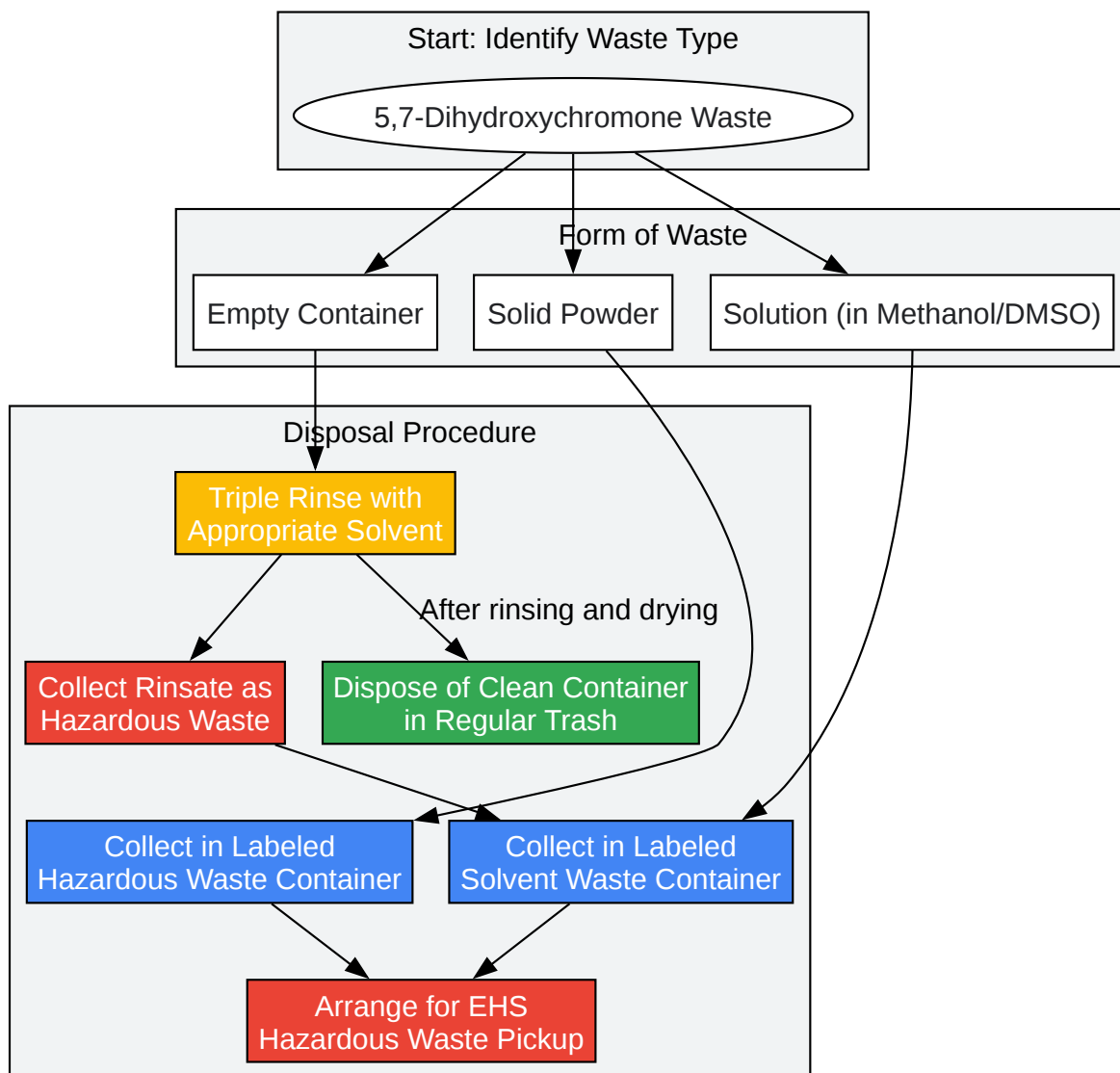
Containers that previously held **5,7-Dihydroxychromone** must be decontaminated before being disposed of as regular trash.

Procedure:

- Decontamination: Perform a triple rinse of the empty container with a suitable solvent that can dissolve the chemical, such as methanol.[\[3\]](#)[\[6\]](#)
- Rinsate Collection: The solvent rinsate from the three rinses must be collected and disposed of as hazardous chemical waste, following the procedure for solutions described above.[\[6\]](#)
- Container Disposal: After triple-rinsing and allowing the container to air-dry in a ventilated area (e.g., a chemical fume hood), deface or remove the original chemical label.[\[3\]](#)[\[4\]](#) The clean, dry, and unlabeled container can then be disposed of in the regular laboratory trash.[\[3\]](#)

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **5,7-Dihydroxymchromone** in its various forms.



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